

# Application Notes and Protocols for the Synthesis of Solasonine Derivatives

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## Compound of Interest

Compound Name: Solasonine

Cat. No.: B1682107

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These application notes provide a detailed overview of methods for synthesizing **solasonine** derivatives, focusing on experimental protocols and the biological activities of these compounds. The information is intended to guide researchers in the development of novel therapeutic agents based on the **solasonine** scaffold.

## Introduction

**Solasonine** is a naturally occurring glycoalkaloid found in various *Solanum* species. It consists of the aglycone solasodine linked to a trisaccharide chain. **Solasonine** and its derivatives have garnered significant interest in medicinal chemistry due to their diverse pharmacological activities, including anticancer, anti-inflammatory, and antifungal properties.[1][2] The synthesis of **solasonine** derivatives allows for the exploration of structure-activity relationships and the optimization of their therapeutic potential.

## Synthesis of Solasonine and its Derivatives

The chemical synthesis of **solasonine** and its derivatives presents a significant challenge due to the complexity of the glycan structure and the stereochemistry of the steroidal aglycone.[3] However, recent advancements have led to more efficient and convergent synthetic strategies.

## Convergent Synthesis of Solasonine

A practical and convergent synthesis of **solasonine** has been developed, which can also be applied to its saponin derivatives.<sup>[3][4]</sup> The key features of this strategy include:

- **1,2-trans Stereoselective Glycosidation:** This is achieved using AuCl<sub>3</sub>-tBuCN cooperative catalysis, which allows for the efficient coupling of a 2-branched trisaccharide trichloroacetimidate donor with the steroidal aglycone without the need for a neighboring participating group.<sup>[3][4]</sup>
- **Regioselective Benzoylation:** A "cyanide effect" is utilized for the regioselective benzoylation of the 4- and 6-hydroxyl groups of a galactopyranosyl disaccharide, facilitating the straightforward preparation of key intermediates on a gram scale.<sup>[3][4]</sup>
- **Prevention of Orthoester Byproduct Formation:** An effective approach is employed to avoid the formation of orthoester byproducts during the glycosylation reaction.<sup>[3][4]</sup>

#### Experimental Protocol: Convergent Synthesis of **Solasonine**<sup>[3]</sup>

- **Glycosylation:**
  - To a solution of the trisaccharide donor and the aglycone in a 5:1 mixture of DCM/tBuCN, add AuCl<sub>3</sub> (0.1 equiv.).
  - Stir the reaction mixture at -50 °C.
  - Monitor the reaction by TLC until completion.
  - Quench the reaction and purify the product by column chromatography to yield the glycosylated steroid with an  $\alpha/\beta$  ratio of less than 1/20. The reported yield for this step is 81%.<sup>[3]</sup>
- **Iodide-mediated Deprotection:**
  - To a solution of the protected **solasonine** derivative in MeCN, add TMSCl and NaI.
  - Stir the reaction at room temperature.
  - Upon completion, quench the reaction with 10% Na<sub>2</sub>S<sub>2</sub>O<sub>3</sub> and 5% NaOH.

- Extract the product and purify by column chromatography. The reported yield is 84%.<sup>[3]</sup>
- Global Deprotection:
  - Treat the resulting compound with 1 M NaOH in a 4:1 mixture of MeOH/DCM.
  - Heat the reaction mixture to 70 °C.
  - After completion, neutralize the reaction and purify the final product, **solasonine**. The reported yield for this final step is 91%.<sup>[3]</sup>

## Synthesis of Solasodine Glycoside Derivatives

A series of solasodine glycoside derivatives can be synthesized to investigate their structure-activity relationships.<sup>[5][6]</sup> A common strategy involves the glycosylation of the solasodine aglycone with various sugar moieties.

Experimental Protocol: Synthesis of Solasodine Glycosides via Transglycosylation<sup>[5]</sup>

- Preparation of Glycosyl Donor:
  - Prepare the desired benzoylated monosaccharide.
  - Treat the monosaccharide with a 45% solution of HBr/HOAc in CH<sub>2</sub>Cl<sub>2</sub> to form the glycosyl bromide, which will serve as the glycosyl donor.
- Glycosylation:
  - Condense the glycosyl donor with the solasodine aglycone in the presence of a silver trifluoromethanesulfonate catalyst.
  - Monitor the reaction by TLC.
- Purification:
  - Upon completion, quench the reaction and purify the synthesized solasodine glycoside derivative using column chromatography.

## Biological Activities and Signaling Pathways

**Solasonine** and its derivatives exhibit a range of biological activities, with their anticancer properties being the most extensively studied. These compounds have been shown to inhibit cell proliferation, induce apoptosis, and arrest the cell cycle in various cancer cell lines.<sup>[7]</sup><sup>[8]</sup><sup>[9]</sup><sup>[10]</sup>

## Quantitative Data on Biological Activity

The cytotoxic effects of **solasonine** and its derivatives have been evaluated against several human cancer cell lines. The IC<sub>50</sub> values, which represent the concentration of the compound required to inhibit cell growth by 50%, are summarized in the table below.

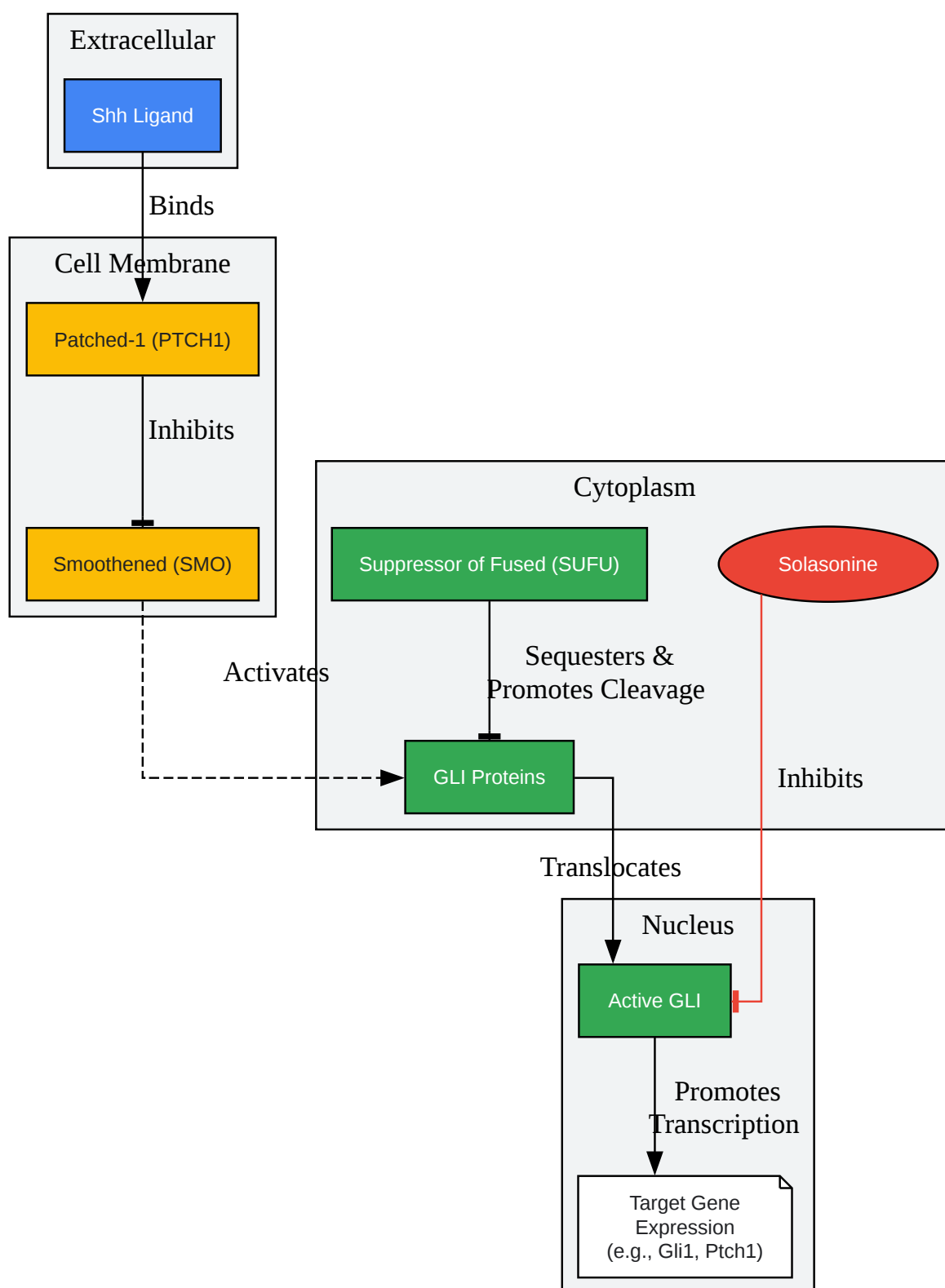
| Compound/Derivative                             | Cell Line                             | IC <sub>50</sub> (μM)                             | Reference |
|-------------------------------------------------|---------------------------------------|---------------------------------------------------|-----------|
| Solasonine                                      | Leishmania amazonensis (promastigote) | 7.8                                               | [11]      |
| Solamargine                                     | Leishmania amazonensis (promastigote) | 6.2                                               | [11]      |
| Equimolar mixture of Solasonine and Solamargine | Leishmania amazonensis (promastigote) | 1.1                                               | [11]      |
| Solasodine                                      | Leishmania amazonensis (promastigote) | 219                                               | [11]      |
| Solasonine                                      | Bladder Cancer (T24)                  | Not specified, but shown to inhibit proliferation | [9]       |
| Solasonine                                      | Bladder Cancer (5637)                 | Not specified, but shown to inhibit proliferation | [9]       |
| Solasonine                                      | Glioma (U87 MG)                       | Dose-dependent inhibition of proliferation        | [8]       |
| Solasonine                                      | Acute Monocytic Leukemia (THP-1)      | Dose-dependent inhibition of proliferation        | [7]       |
| Solasonine                                      | Acute Monocytic Leukemia (MV4-11)     | Dose-dependent inhibition of proliferation        | [7]       |
| Solasonine                                      | Gastric Cancer (SGC-7901)             | 18 μM (used in combination studies)               | [12]      |

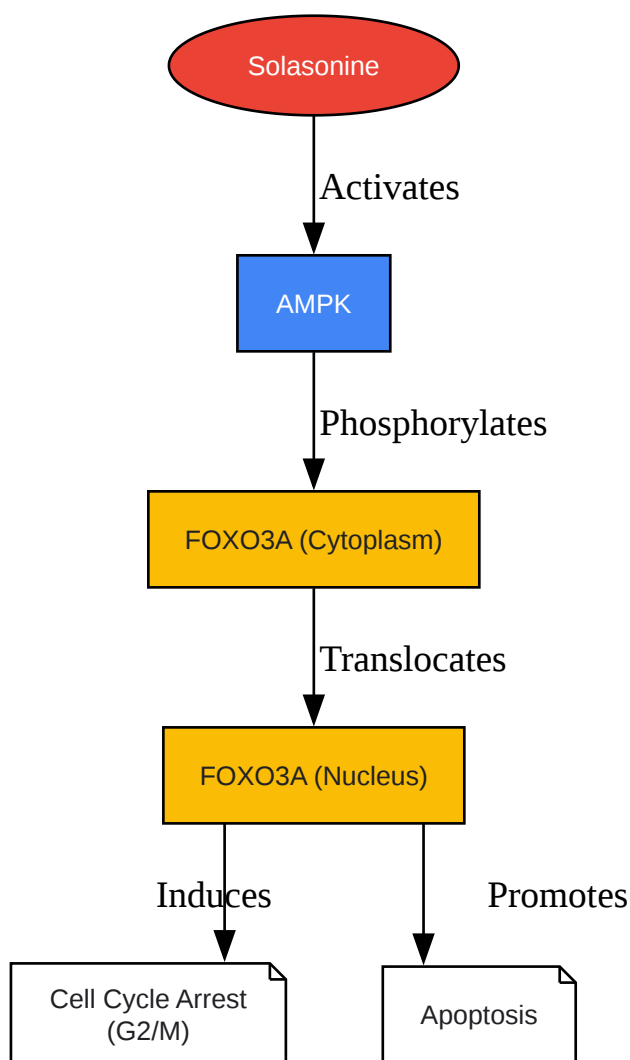
## Signaling Pathways Modulated by Solasonine Derivatives

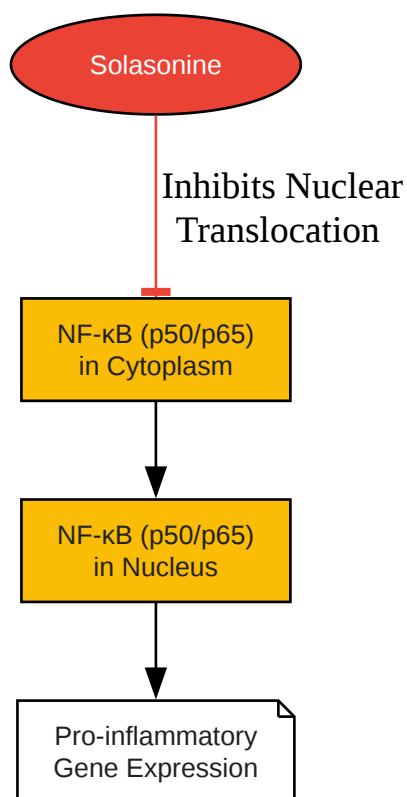
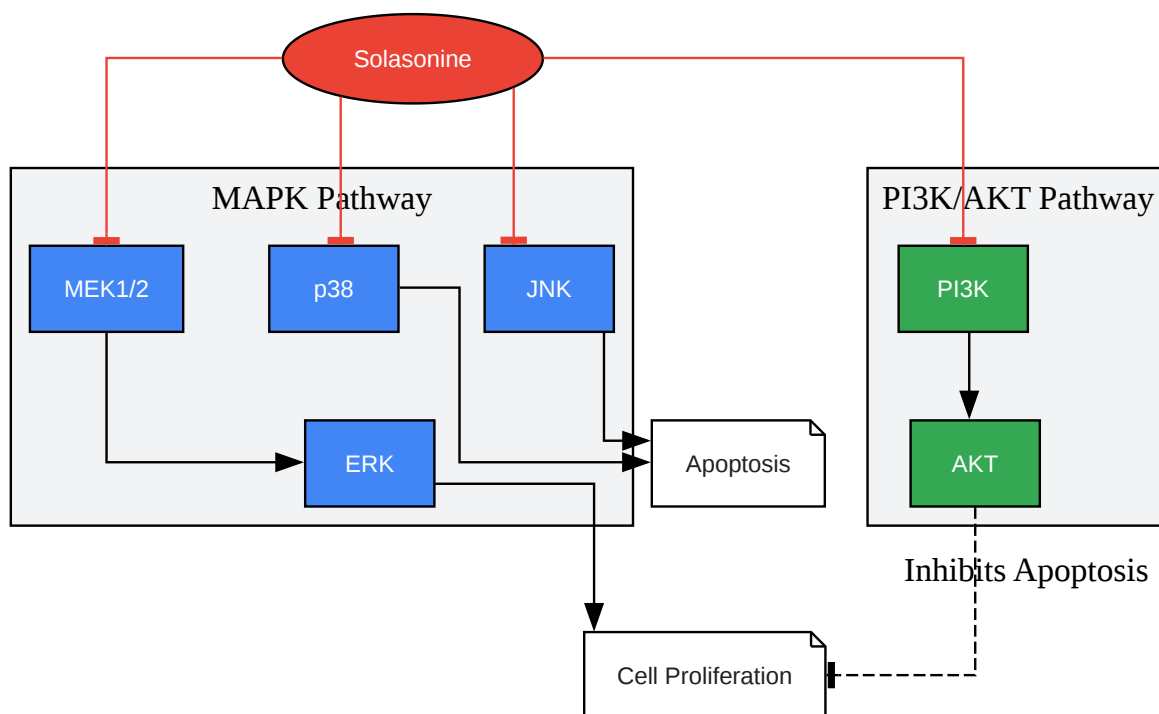
The anticancer effects of **solasonine** and its derivatives are mediated through the modulation of several key signaling pathways.

### Hedgehog (Hh) Signaling Pathway

**Solasonine** has been identified as an inhibitor of the Hedgehog (Hh) signaling pathway, which is aberrantly activated in many cancers.<sup>[13]</sup> It acts by targeting Gli, the final effector of this pathway, thereby inhibiting the transcription of Hh target genes like Gli1 and Ptch1.<sup>[13]</sup> This mechanism is significant as it may help overcome resistance to current Smoothed (Smo) inhibitors.<sup>[13]</sup>







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